

# safety and handling precautions for 2-Chloro-3-(difluoromethyl)pyridine

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## Compound of Interest

Compound Name: 2-Chloro-3-(difluoromethyl)pyridine

Cat. No.: B1604026

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## An In-depth Technical Guide to the Safe Handling of 2-Chloro-3-(difluoromethyl)pyridine

This document provides a comprehensive technical guide on the safety and handling precautions for **2-Chloro-3-(difluoromethyl)pyridine** (CAS No: 865663-96-3). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory or manufacturing setting. The information herein is synthesized from authoritative safety data sheets and established laboratory safety protocols to ensure accuracy and promote a culture of safety.





## Compound Profile and Physicochemical Properties

**2-Chloro-3-(difluoromethyl)pyridine** is a halogenated heterocyclic compound.<sup>[1][2]</sup> Such fluorinated pyridine motifs are of significant interest in medicinal chemistry and agrochemical research due to their role as versatile synthetic building blocks.<sup>[1][3][4][5]</sup> The presence of the difluoromethyl group can impart unique electronic properties and metabolic stability to target molecules. Understanding the physical properties of this reagent is the first step in ensuring its safe handling.

Property	Value	Source
CAS Number	865663-96-3	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClF <sub>2</sub> N	[1][2]
Molecular Weight	163.55 g/mol	[1][2]
Appearance	Liquid	[1]
Density	1.388 g/mL at 25 °C	[1]
Refractive Index	n <sub>20</sub> /D 1.491	[1]
Flash Point	80.56 °C (177.0 °F)	[1][5]

## Hazard Identification and Toxicological Overview

According to the Globally Harmonized System (GHS), **2-Chloro-3-(difluoromethyl)pyridine** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. Its toxicological profile necessitates stringent handling protocols.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 3)		Danger	H301: Toxic if swallowed.[1][5]
Skin Corrosion/Irritation (Category 2)		Danger	H315: Causes skin irritation.[1][5]
Serious Eye Damage/Irritation (Category 2)		Danger	H319: Causes serious eye irritation.[1][5]
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory System		Danger	H335: May cause respiratory irritation.[1][5]

The causality behind these classifications is linked to the compound's reactivity. As a chlorinated pyridine, it can react with biological macromolecules, leading to irritation and toxicity. The difluoromethyl group also influences its reactivity and absorption characteristics. The acute oral toxicity (Category 3) is of particular concern, indicating that even small amounts ingested can be highly toxic.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is mandatory.

### Engineering Controls: The Primary Barrier

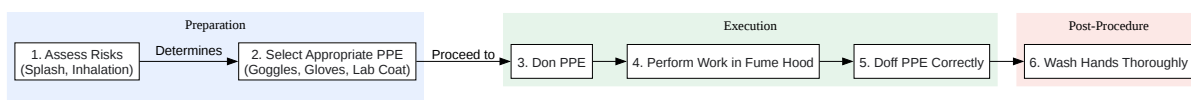
- **Chemical Fume Hood:** All handling of **2-Chloro-3-(difluoromethyl)pyridine**, including weighing, transferring, and use in reactions, must be performed inside a properly functioning chemical fume hood.<sup>[6][7]</sup> This is the most critical engineering control to prevent inhalation of vapors, which are known to cause respiratory tract irritation.<sup>[8]</sup>
- **Ventilation:** The laboratory must be well-ventilated to ensure low background concentrations of any potential fugitive emissions.<sup>[8][9]</sup>
- **Safety Stations:** An emergency eyewash station and safety shower must be readily accessible and located within a 10-second travel distance from the workstation.<sup>[8][10]</sup>

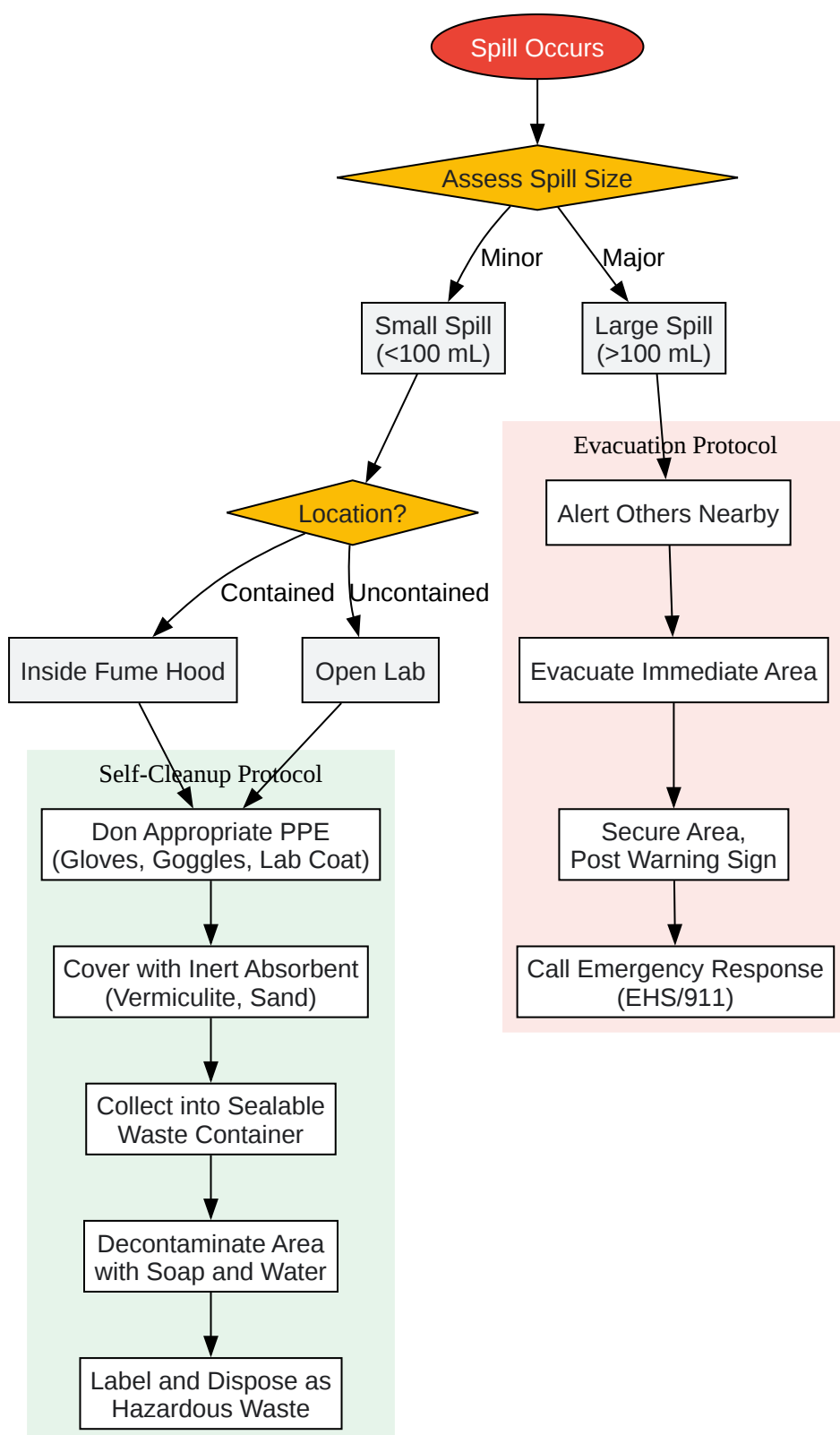
### Personal Protective Equipment (PPE): The Last Line of Defense

The selection and use of PPE must be based on a thorough risk assessment of the planned procedure.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.<sup>[8]</sup> A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Skin Protection:**

- Gloves: Wear appropriate chemical-resistant gloves.[8] While specific breakthrough time data for this compound may not be available, butyl rubber or laminate gloves are often recommended for handling chlorinated solvents and pyridines. Nitrile gloves may offer limited splash protection but should be changed immediately upon contamination. Always consult the glove manufacturer's compatibility charts.
- Lab Coat: A fully buttoned, long-sleeved lab coat is required to protect street clothes and prevent skin exposure.[7]
- Respiratory Protection: If engineering controls fail or during certain high-risk procedures where vapor concentrations may exceed exposure limits, a NIOSH/MSHA-approved respirator may be necessary.[8] Respirator use requires enrollment in a respiratory protection program, including medical clearance and fit testing.





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- To cite this document: BenchChem. [safety and handling precautions for 2-Chloro-3-(difluoromethyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1604026#safety-and-handling-precautions-for-2-chloro-3-difluoromethyl-pyridine>]

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